

Technical Guide: Physicochemical Properties of 2-(4-Biphenyl)-2-propanol

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Compound of Interest

Compound Name: 2-(4-Biphenyl)-2-propanol

Cat. No.: B1294880

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **2-(4-Biphenyl)-2-propanol**, a biphenyl derivative of significant interest in various research and development applications. The information is presented to be readily accessible for laboratory and development settings.

Core Physicochemical Data

The fundamental molecular and physical properties of **2-(4-Biphenyl)-2-propanol** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₅ H ₁₆ O ^{[1][2]}
Molecular Weight	212.29 g/mol ^{[1][2]}
CAS Number	34352-74-4 ^{[1][2]}

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(4-Biphenyl)-2-propanol** can vary based on the specific research objectives. A general workflow for characterization is outlined below.

Synthesis: The synthesis of **2-(4-Biphenylyl)-2-propanol** can be achieved through various organic synthesis routes. One common method involves the Grignard reaction between a suitable biphenyl precursor and a propanone derivative.

Purification: Following synthesis, the crude product is typically purified using techniques such as recrystallization or column chromatography to achieve the desired level of purity.

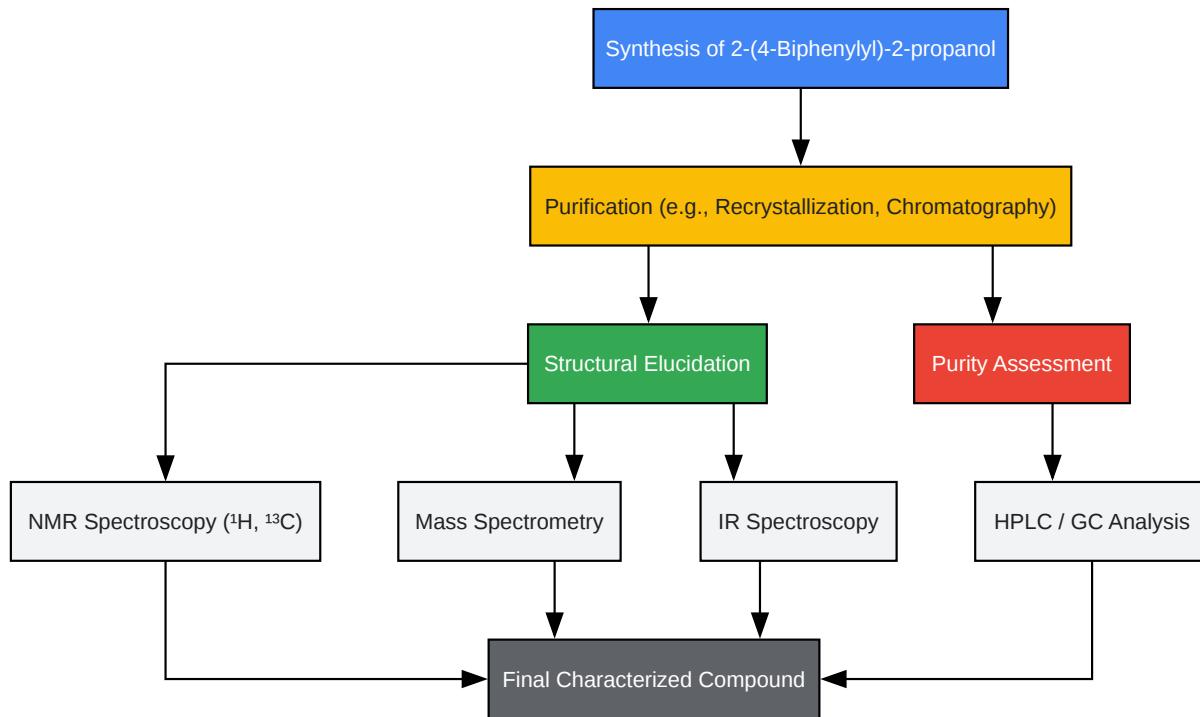
Structural Elucidation: The chemical structure and identity of the synthesized compound are confirmed using a combination of spectroscopic methods, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to determine the chemical environment of the hydrogen and carbon atoms, respectively, providing insight into the molecular structure.
- Mass Spectrometry (MS): This technique is employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule, such as the hydroxyl (-OH) group.

Purity Analysis: The purity of the final compound is typically assessed using techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Logical Workflow for Compound Characterization

The following diagram illustrates a logical workflow for the characterization of **2-(4-Biphenylyl)-2-propanol**, from synthesis to final analysis.



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Caption: A logical workflow for the synthesis and characterization of **2-(4-Biphenyl)-2-propanol**.

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References

- 1. 2-(4-BIPHENYLYL)-2-PROPANOL | 34352-74-4 [chemicalbook.com]
- 2. scbt.com [scbt.com]
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